

# An In-depth Technical Guide to the Safe Handling of 4-Chlorobenzylamine

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## Compound of Interest

Compound Name: 4-Chlorobenzylamine

Cat. No.: B054526

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a detailed overview of the safe handling, storage, and emergency procedures for **4-Chlorobenzylamine** (CAS No. 104-86-9).

## Section 1: Chemical and Physical Properties

**4-Chlorobenzylamine** is a colorless to light yellow liquid. It is classified as a combustible liquid and is air-sensitive.<sup>[1][2]</sup> Proper storage and handling are crucial to maintain its stability and prevent hazardous reactions.

Property	Value	Reference
Molecular Formula	C7H8ClN	[1]
Molecular Weight	141.60 g/mol	[3]
Boiling Point	214-215 °C	[4]
Density	1.160 - 1.164 g/mL at 25 °C	[1]
Flash Point	90 °C (194 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.558	

## Section 2: Hazard Identification and Classification

**4-Chlorobenzylamine** is considered a hazardous substance and requires careful handling.<sup>[1]</sup> It is harmful if swallowed, in contact with skin, or inhaled.<sup>[1][5]</sup> The substance causes severe skin burns and serious eye damage.<sup>[5]</sup> It may also cause respiratory irritation.<sup>[1]</sup>

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1B/1C
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3
Flammable liquids	Category 4

Source:<sup>[1]</sup>

Hazard Statements:

- H227: Combustible liquid.
- H302 + H312: Harmful if swallowed or in contact with skin.<sup>[3]</sup>
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.<sup>[2]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>

## Section 3: Handling and Storage

Safe Handling:

- Always handle **4-Chlorobenzylamine** in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not breathe mist, vapors, or spray.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Handle under an inert atmosphere, such as nitrogen, as the material is air-sensitive.[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[7\]](#)[\[8\]](#)

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- Keep away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[1\]](#)[\[2\]](#)
- Store in a corrosives area.[\[6\]](#)
- The recommended storage temperature is in a cool and dark place, below 15°C.

## Section 4: Exposure Controls and Personal Protective Equipment

To minimize exposure, appropriate personal protective equipment (PPE) must be worn when handling **4-Chlorobenzylamine**.

PPE	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.[1]

## Section 5: First Aid Measures

In case of exposure, immediate medical attention is required.[1][6]

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[1][6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do.[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[1][6]

## Section 6: Fire Fighting Measures

**4-Chlorobenzylamine** is a combustible liquid.[1][6]

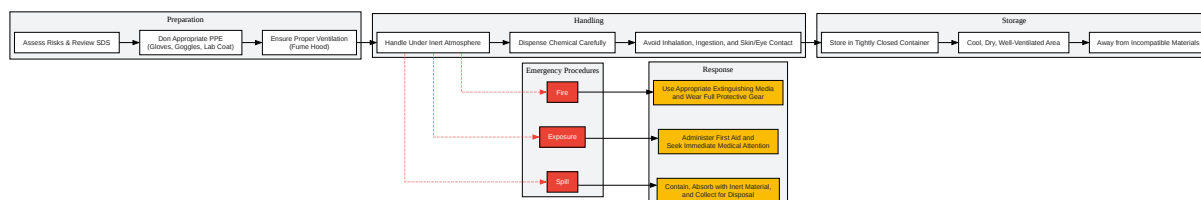
- Suitable Extinguishing Media: Use water spray, dry chemical, chemical foam, or alcohol-resistant foam.<sup>[6]</sup>
- Specific Hazards: During a fire, irritating and highly toxic gases such as hydrogen chloride, nitrogen oxides, carbon monoxide, and carbon dioxide may be generated by thermal decomposition.<sup>[1][6]</sup> Containers may explode when heated.<sup>[1]</sup>
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.<sup>[1][6]</sup>

## Section 7: Accidental Release Measures

In the event of a spill, immediate action should be taken to contain and clean it up.

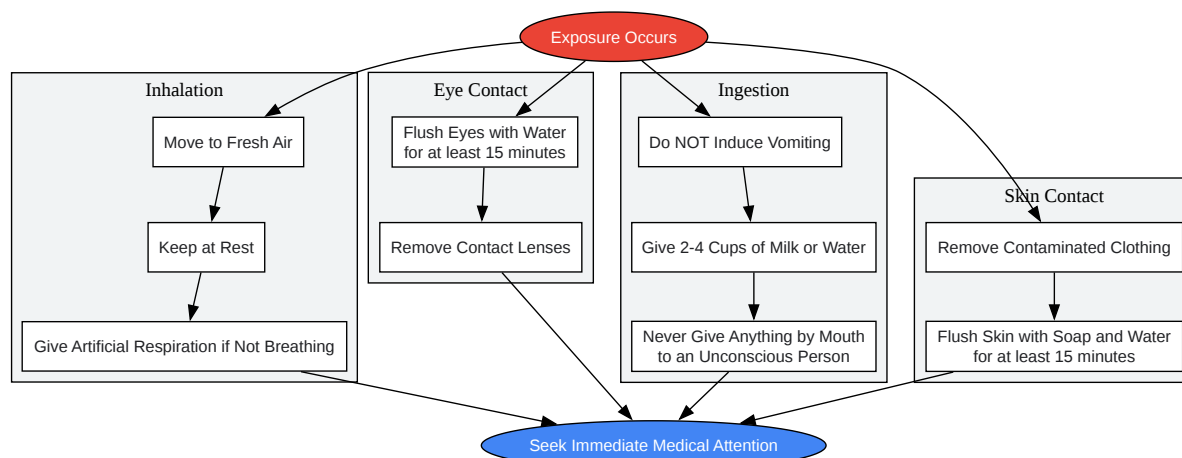
- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.<sup>[6]</sup>
- Containment and Cleanup: Absorb the spill with an inert material such as dry sand, earth, or vermiculite.<sup>[6][7]</sup> Place the absorbed material into a suitable chemical waste container for disposal.<sup>[6]</sup>

## Visualizations



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Caption: Workflow for the safe handling of **4-Chlorobenzylamine**.



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Caption: First aid procedures for **4-Chlorobenzylamine** exposure.

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